

# 4-Fluoroiodobenzene-13C6 molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 4-Fluoroiodobenzene-13C6

Cat. No.: B12417708

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An In-depth Technical Guide to the Molecular Weight of 4-Fluoroiodobenzene-13C6

This guide provides a comprehensive overview of the molecular weight of 4-Fluoroiodobenzene-<sup>13</sup>C<sub>6</sub>, intended for researchers, scientists, and professionals in the field of drug development. It includes detailed calculations, experimental protocols for verification, and visual diagrams to illustrate key processes.

## **Molecular Weight Determination**

The molecular weight of 4-Fluoroiodobenzene- $^{13}$ C<sub>6</sub> is calculated based on the sum of the atomic masses of its constituent isotopes. The chemical formula for this isotopically labeled compound is  $^{13}$ C<sub>6</sub>H<sub>4</sub>FI. The calculation incorporates the precise mass of each isotope.

## **Isotopic Composition and Atomic Masses**

The following table summarizes the isotopes present in 4-Fluoroiodobenzene-<sup>13</sup>C<sub>6</sub> and their respective atomic masses.

Element	Isotope	Quantity	Atomic Mass (Da)
Carbon	13 <b>C</b>	6	13.003354835[1][2][3]
Hydrogen	¹H	4	1.00782503223[4]
Fluorine	<sup>19</sup> F	1	18.998403163[5][6]
Iodine	127	1	126.9044719[7][8]



## **Calculation of Molecular Weight**

The monoisotopic molecular weight is calculated as follows:

 $(6 \times 13.003354835 \, Da) + (4 \times 1.00782503223 \, Da) + (1 \times 18.998403163 \, Da) + (1 \times 126.9044719 \, Da) = 227.954304 \, Da$ 

**Summary of Molecular Weight Data** 

Compound	Chemical Formula	Molecular Weight (Da)
4-Fluoroiodobenzene-13C6	<sup>13</sup> C <sub>6</sub> H <sub>4</sub> FI	227.954304
4-Fluoroiodobenzene (unlabeled)	C <sub>6</sub> H <sub>4</sub> FI	221.93418[9]

# Experimental Verification Protocol: High-Resolution Mass Spectrometry (HRMS)

To experimentally verify the molecular weight of 4-Fluoroiodobenzene-<sup>13</sup>C<sub>6</sub>, high-resolution mass spectrometry is the preferred method. This technique can accurately determine the mass-to-charge ratio (m/z) of the molecular ion, allowing for confirmation of the isotopic composition.

## **Objective**

To determine the accurate mass of the molecular ion of 4-Fluoroiodobenzene-<sup>13</sup>C<sub>6</sub> and confirm its elemental composition.

### **Materials and Instrumentation**

- Sample: 4-Fluoroiodobenzene-<sup>13</sup>C<sub>6</sub>, ~1 mg
- Solvent: Acetonitrile (HPLC grade) or other suitable solvent
- Instrumentation: A high-resolution mass spectrometer, such as an Orbitrap or a Time-of-Flight (TOF) instrument, equipped with an appropriate ionization source (e.g., Electrospray Ionization - ESI, or Atmospheric Pressure Chemical Ionization - APCI).



## Methodology

#### · Sample Preparation:

- Prepare a stock solution of 4-Fluoroiodobenzene-<sup>13</sup>C<sub>6</sub> at a concentration of 1 mg/mL in the chosen solvent.
- $\circ$  From the stock solution, prepare a dilute working solution (e.g., 1-10  $\mu$ g/mL) for infusion or injection into the mass spectrometer.

#### Instrument Calibration:

 Calibrate the mass spectrometer according to the manufacturer's instructions using a standard calibration mixture appropriate for the desired mass range. This ensures high mass accuracy.

#### Ionization:

- Introduce the sample into the ionization source. For a non-polar compound like this, APCI in positive or negative ion mode may be more effective than ESI.
- Optimize the ionization source parameters (e.g., spray voltage, capillary temperature, gas flows) to achieve a stable and robust signal for the molecular ion.

#### Mass Analysis:

- Acquire mass spectra in full scan mode over a relevant m/z range (e.g., m/z 100-500).
- Ensure the instrument is operating at a high resolving power (e.g., > 60,000) to enable accurate mass measurement.

#### Data Analysis:

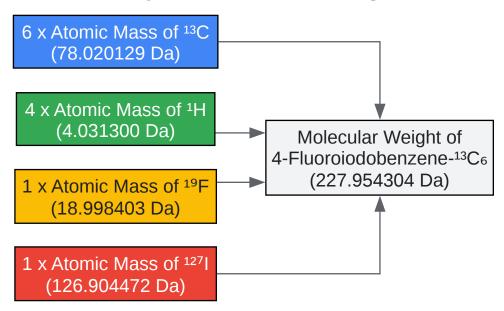
- Identify the peak corresponding to the molecular ion ([M]+ or [M]-).
- Determine the experimentally measured m/z value of this peak.



- Compare the measured accurate mass with the theoretical calculated mass (227.954304
   Da). The mass error should ideally be less than 5 ppm.
- Analyze the isotopic pattern of the molecular ion peak to further confirm the presence of the <sup>13</sup>C<sub>6</sub> label.

# **Visual Diagrams**

## **Logical Relationship of Molecular Weight Calculation**

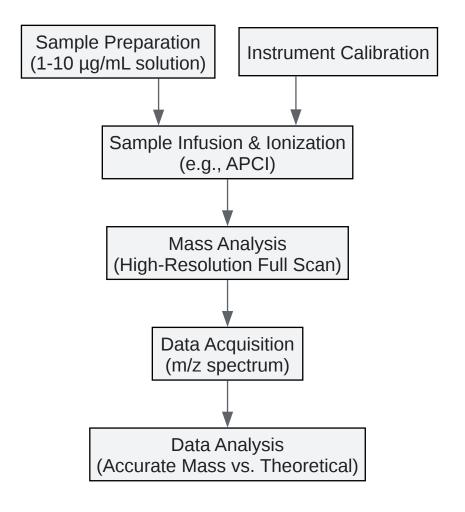


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Caption: Calculation of the molecular weight from constituent atomic masses.

## **Experimental Workflow for HRMS Analysis**





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Caption: Workflow for the experimental verification of molecular weight.

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- To cite this document: BenchChem. [4-Fluoroiodobenzene-13C6 molecular weight].
   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12417708#4-fluoroiodobenzene-13c6-molecular-weight]

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